

# Mass spectrometry standards for 27-Hydroxycholesterol identification

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## Compound of Interest

Compound Name: 27-Hydroxycholesterol

Cat. No.: B1664032

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An Application Note and Protocol for the Identification and Quantification of **27-Hydroxycholesterol** using Mass Spectrometry

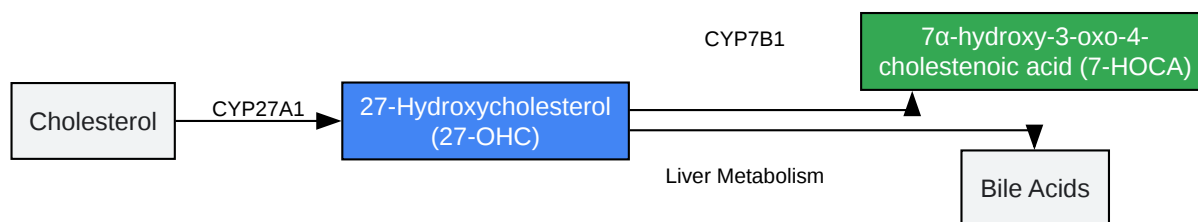
For Researchers, Scientists, and Drug Development Professionals

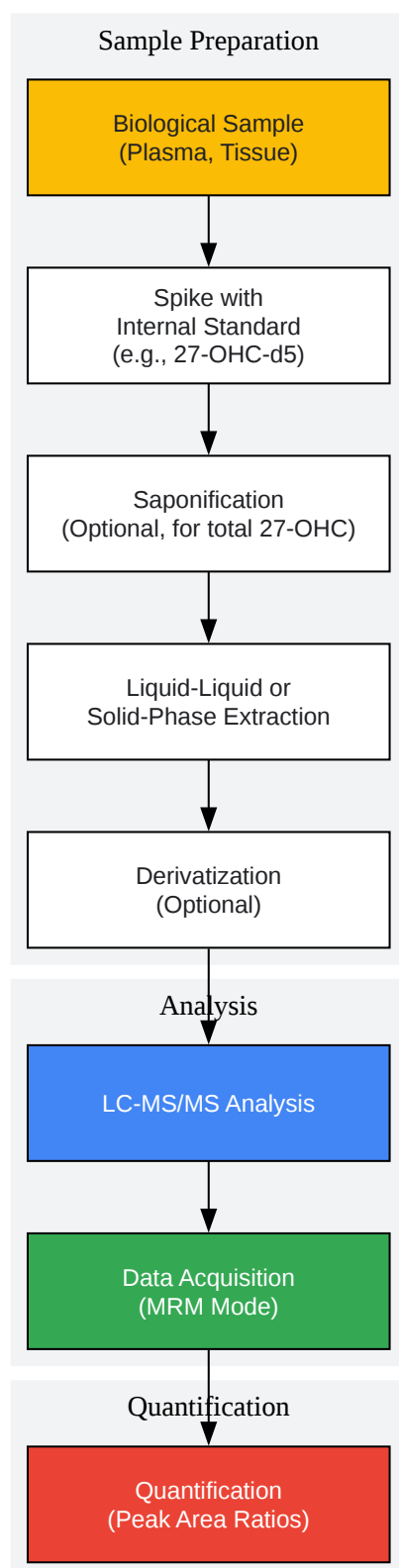
## Introduction

**27-Hydroxycholesterol** (27-OHC) is a primary metabolite of cholesterol, produced by the enzyme sterol 27-hydroxylase (CYP27A1).[1] This oxysterol plays a crucial role in cholesterol homeostasis and has been implicated in the pathophysiology of several diseases, including neurodegenerative disorders and estrogen receptor-positive (ER+) breast cancer.[2][3] Accurate identification and quantification of 27-OHC in various biological matrices are therefore essential for both basic research and clinical studies. This document provides detailed protocols for the analysis of 27-OHC using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific method.[4][5][6]

## Metabolic Pathway of 27-Hydroxycholesterol

27-OHC is an important intermediate in the alternative pathway of bile acid synthesis and is involved in cholesterol transport. In the brain, 27-OHC can be converted to 7 $\alpha$ -hydroxy-3-oxo-4-cholestenoic acid (7-HOCA).[2] Understanding this pathway is critical for interpreting the quantitative data of 27-OHC in biological systems.





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